

impact of hygroscopic DMSO on JH-X-119-01 hydrochloride solubility

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Compound of Interest

Compound Name: JH-X-119-01 hydrochloride

Cat. No.: B15602853

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Technical Support Center: JH-X-119-01 Hydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **JH-X-119-01 hydrochloride**. The following information addresses common issues related to the compound's solubility, with a particular focus on the impact of using hygroscopic dimethyl sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: I am having trouble dissolving **JH-X-119-01 hydrochloride** in DMSO. What could be the cause?

A1: Dissolution issues with **JH-X-119-01 hydrochloride** in DMSO are commonly linked to the hygroscopic nature of the solvent.^{[1][2]} DMSO readily absorbs moisture from the atmosphere, and this absorbed water can significantly decrease the solubility of the compound.^{[1][2]} It is crucial to use fresh, anhydrous DMSO and to handle it properly to minimize water absorption.^{[2][3]} In some cases, sonication or gentle heating may be required to aid dissolution.^[4]

Q2: What is the maximum solubility of **JH-X-119-01 hydrochloride** in DMSO?

A2: The reported solubility of **JH-X-119-01 hydrochloride** in fresh DMSO is approximately 90 mg/mL (198.91 mM) or 100 mg/mL (204.53 mM); sonication may be necessary to achieve this concentration.^{[2][5]} However, this is highly dependent on the purity and water content of the DMSO.

Q3: How does water content in DMSO affect the solubility of **JH-X-119-01 hydrochloride**?

A3: The presence of water in DMSO can lead to a significant reduction in the solubility of **JH-X-119-01 hydrochloride**. While specific quantitative data for this compound is not readily available in public literature, the general principle for many organic compounds, especially salts, is that their solubility in DMSO decreases as the water content increases.^[1] This is because DMSO's interaction with water can alter the solvent properties, making it less favorable for dissolving the hydrochloride salt.

Q4: What are the best practices for storing and handling DMSO to prevent water absorption?

A4: To minimize water absorption, DMSO should be stored in airtight containers in a cool, dry place.^[3] It is recommended to use fresh, unopened bottles of anhydrous DMSO for preparing stock solutions. If a bottle is opened, it should be resealed tightly as quickly as possible.^[3] For critical applications, consider purchasing smaller-volume bottles to avoid repeated opening and closing of a large container.

Q5: My compound precipitated out of the DMSO solution upon storage. What should I do?

A5: Precipitation upon storage can be due to several factors, including temperature changes or increased water content in the DMSO. If precipitation occurs, you can try to redissolve the compound by gentle warming and/or sonication.^[6] To prevent this, it is advisable to prepare fresh solutions for immediate use whenever possible and to store stock solutions at -20°C or -80°C in tightly sealed vials.

Troubleshooting Guide

Issue: Poor Solubility or Precipitation of **JH-X-119-01 Hydrochloride** in DMSO

This guide provides a systematic approach to troubleshooting solubility issues with **JH-X-119-01 hydrochloride**.

Quantitative Data Summary

The following table illustrates the expected impact of water content in DMSO on the solubility of **JH-X-119-01 hydrochloride**. (Note: This data is representative and based on the general understanding of the effect of water in DMSO on hydrochloride salt solubility.)

Water Content in DMSO (% v/v)	Estimated Solubility of JH-X-119-01 HCl (mg/mL)	Observations
< 0.1% (Anhydrous)	90 - 100	Clear solution, may require sonication.
1%	60 - 75	Clear solution may require more effort to dissolve.
5%	25 - 40	Suspension may form; significant sonication/warming needed.
10%	< 10	Likely to form a suspension or fail to dissolve completely.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution of **JH-X-119-01 Hydrochloride** in DMSO

- Materials:
 - **JH-X-119-01 hydrochloride** powder
 - Anhydrous DMSO (stored in a desiccator)
 - Sterile, dry microcentrifuge tubes or vials
 - Calibrated pipettes
 - Vortex mixer

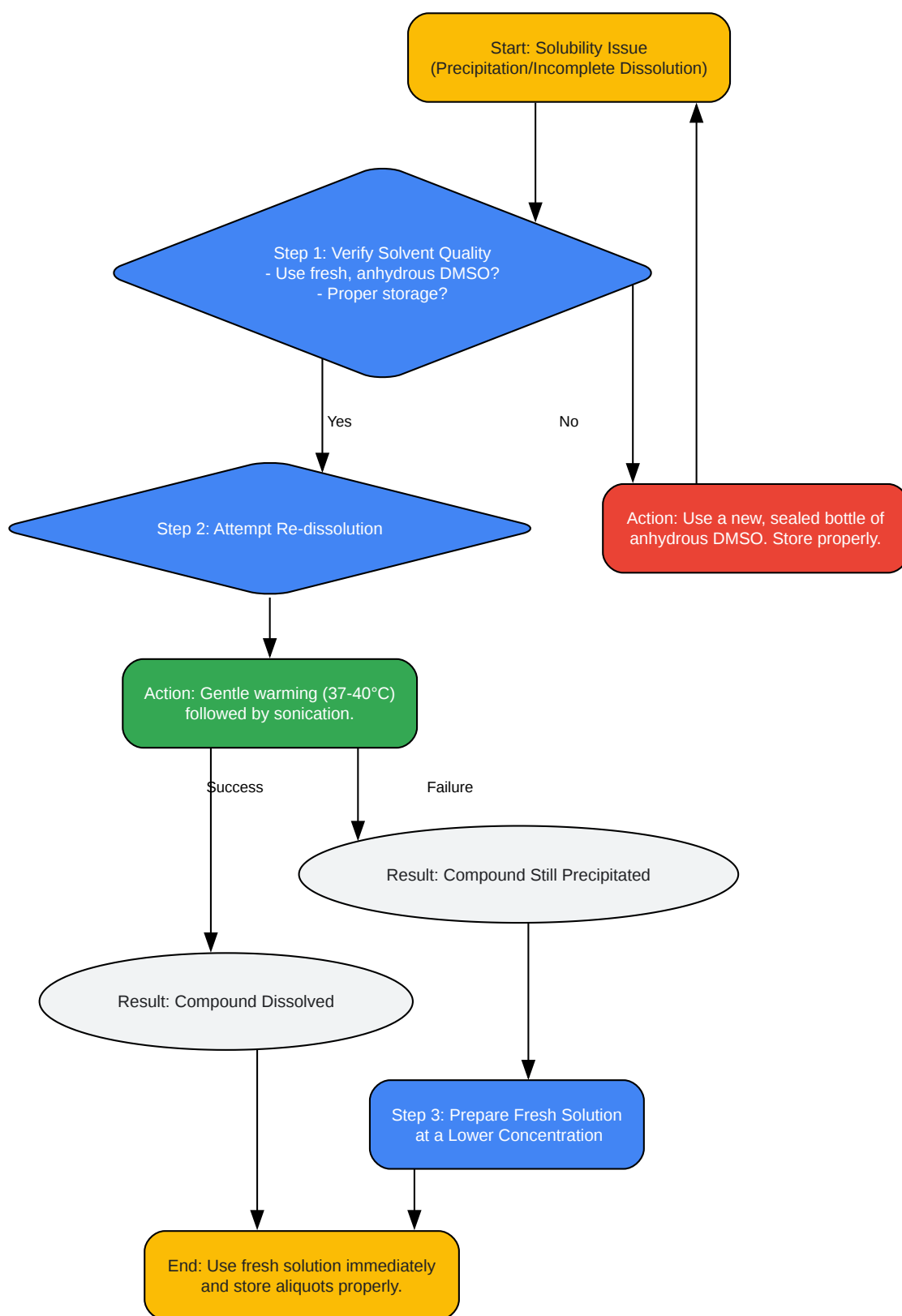
- Sonicator bath
- Procedure:
 1. Equilibrate the **JH-X-119-01 hydrochloride** vial to room temperature before opening to prevent condensation.
 2. Weigh the desired amount of **JH-X-119-01 hydrochloride** in a sterile, dry vial.
 3. Add the appropriate volume of anhydrous DMSO to achieve the target concentration (e.g., for a 100 mg/mL solution, add 10 μ L of DMSO per 1 mg of compound).
 4. Vortex the mixture vigorously for 1-2 minutes.
 5. If the compound is not fully dissolved, place the vial in a sonicator bath for 10-15 minutes, monitoring the temperature to avoid excessive heating.
 6. Visually inspect the solution for any remaining particulate matter. If necessary, repeat sonication or gentle warming (up to 40°C).
 7. Once fully dissolved, aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles and exposure to atmospheric moisture.
 8. Store the aliquots at -20°C or -80°C.

Protocol 2: Troubleshooting Solubility Issues

- Verify Solvent Quality:
 - Use a fresh, unopened bottle of anhydrous DMSO.
 - If an opened bottle must be used, ensure it has been stored properly and consider measuring its water content using Karl Fischer titration if available.
- Re-dissolution Attempt:
 - If the compound has precipitated, gently warm the solution to 37-40°C in a water bath for 5-10 minutes.

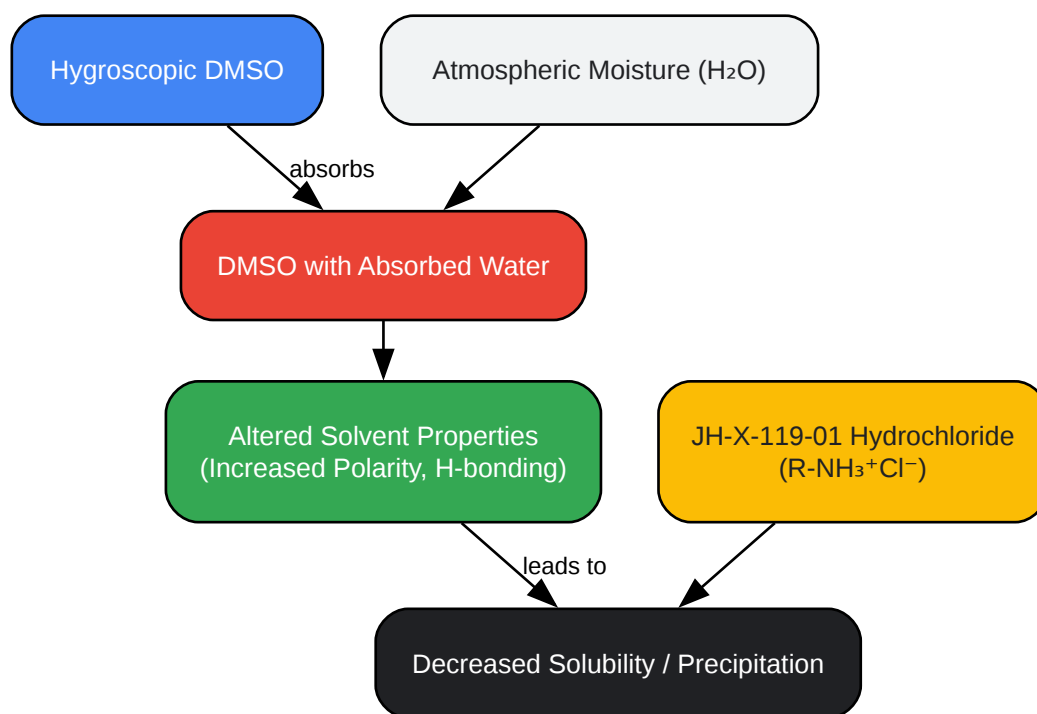
- Follow warming with sonication for 10-15 minutes.
- Visually check for dissolution.
- Prepare a Fresh, Diluted Solution:
 - If re-dissolution fails, it is recommended to prepare a fresh stock solution at a lower concentration that is more likely to remain stable.

Visualizations



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Caption: Troubleshooting workflow for **JH-X-119-01 hydrochloride** solubility issues.



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Caption: Impact of hygroscopic DMSO on JH-X-119-01 HCl solubility.

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